

Spectrophotometric determination of Cr(VI) in chromic acid solutions

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Compound of Interest

Compound Name: Chromium chromate (H_2CrO_4)

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A comprehensive guide to the spectrophotometric determination of hexavalent chromium [Cr(VI)] in chromic acid solutions, offering a comparative analysis of various analytical methods. This document provides researchers, scientists, and drug development professionals with detailed experimental protocols, quantitative performance data, and visual workflows to assist in selecting the most suitable method for their specific applications.

Comparison of Spectrophotometric Methods for Cr(VI) Determination

The accurate quantification of hexavalent chromium is crucial in various fields, from environmental monitoring to industrial quality control. Spectrophotometry offers a rapid, accessible, and cost-effective approach for this purpose. This guide compares the performance of the standard 1,5-diphenylcarbazide (DPC) method with direct UV-visible spectrophotometry and alternative chromogenic reagents.

Quantitative Performance Data

The following table summarizes the key performance characteristics of different spectrophotometric methods for Cr(VI) determination, providing a basis for objective comparison.

| Method | Reagent | Wavelength (λ_{max}) | Linearity Range | Limit of Detection (LOD) | Limit of Quantification (LOQ) | Key Considerations |
|----------------------|---|---------------------------------------|-------------------------------|--------------------------------------|-------------------------------------|--|
| Standard Method | 1,5-Diphenylcarbazide (DPC) | 540 nm | 0.03 - 3 mg/L[1] | 0.023 mg/L[1] | 0.076 mg/L[1] | Highly sensitive and selective, but susceptible to interferences from other oxidizing agents.[2] |
| Direct UV-Vis | None | 350 nm (acidic) / 373 nm (alkaline) | 0.5 - 100 mg/L (acidic)[2][3] | 0.073 $\mu\text{g/L}$ (with LWCC) | Not specified | Simple, rapid, and non-destructive, but less sensitive than the DPC method.[2][3] |
| Alternative Method 1 | Bis(salicylaldehyde)orthophenylenediamine (BSOPD) | 482 nm | 0.01 - 12.0 mg/L[4] | Not specified in mg/L | Not specified | Offers a wider linear range and high molar absorptivity.[4] |
| Alternative Method 2 | N,N-diethyl-p-phenylene | 551 nm | 0.044 - 3.12 mg/L | 0.0135 mg/L (0.26 μM)[5] | 0.044 mg/L (0.85 μM)[5] | Provides good accuracy |

diamine
(DPD)

(0.85 - 60
 μM)[5]

and strong
anti-
interferenc
e ability.[5]

Experimental Protocols

Detailed methodologies for the key spectrophotometric methods are provided below.

1,5-Diphenylcarbazide (DPC) Method

This is the most widely used method for the determination of Cr(VI).[2][3] It is based on the reaction of Cr(VI) with 1,5-diphenylcarbazide in an acidic solution to form a highly colored magenta complex.[6]

Reagents:

- 1,5-Diphenylcarbazide (DPC) Solution (0.25% w/v in acetone): Dissolve 0.25 g of 1,5-diphenylcarbazide in 100 mL of acetone. Store in a brown bottle and prepare fresh weekly.
- Sulfuric Acid (H_2SO_4) Solution (6 N): Slowly add 167 mL of concentrated H_2SO_4 to 833 mL of deionized water.
- Chromium(VI) Standard Stock Solution (1000 mg/L): Dissolve 2.829 g of potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$) in 1 L of deionized water.
- Working Standard Solutions: Prepare a series of standards by appropriate dilution of the stock solution.

Procedure:

- Pipette 50 mL of the sample or standard solution into a 100 mL volumetric flask.
- Add 2 mL of 6 N H_2SO_4 and mix.
- Add 1 mL of the DPC solution, mix, and allow the color to develop for 10 minutes.
- Dilute to the mark with deionized water and mix thoroughly.

- Measure the absorbance of the solution at 540 nm using a spectrophotometer, with deionized water as a blank.
- Construct a calibration curve by plotting the absorbance of the standards against their concentrations.
- Determine the concentration of Cr(VI) in the sample from the calibration curve.

Direct UV-Visible Spectrophotometry

This method involves the direct measurement of the absorbance of the chromate ion in the UV region of the spectrum. The wavelength of maximum absorbance is pH-dependent.^{[2][3]}

Reagents:

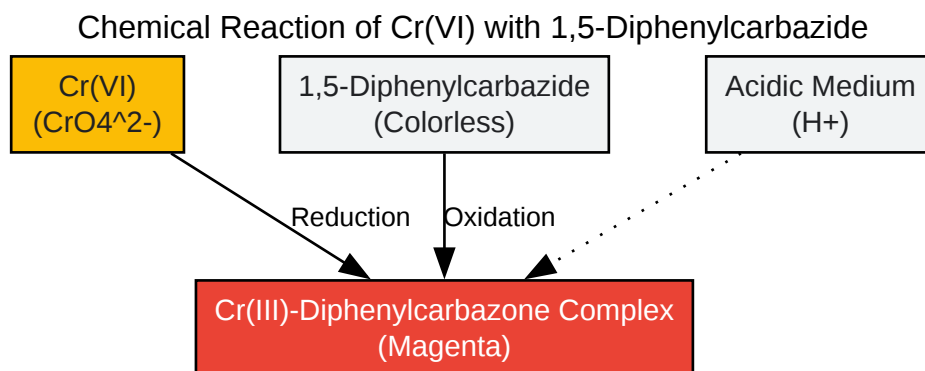
- Sulfuric Acid (H₂SO₄) or Sodium Hydroxide (NaOH) solutions: For pH adjustment.
- Chromium(VI) Standard Solutions: As prepared for the DPC method.

Procedure:

- Adjust the pH of the sample or standard solution to either <4 (for measurement at 350 nm) or >9 (for measurement at 373 nm) using H₂SO₄ or NaOH.
- Measure the absorbance of the solution at the appropriate wavelength against a deionized water blank.
- Construct a calibration curve and determine the sample concentration as described for the DPC method.

Methodology Visualization

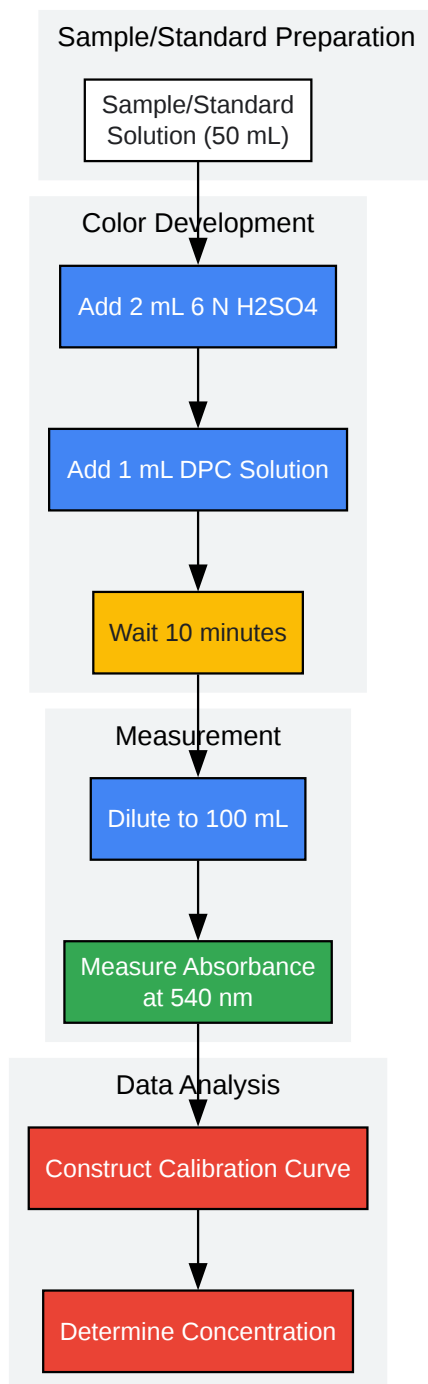
The following diagrams illustrate the chemical reaction and experimental workflow for the DPC method.



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Caption: Reaction of Cr(VI) with DPC.

Experimental Workflow for DPC Method



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Caption: Workflow for Cr(VI) analysis.

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